

# Technical Guide: (Tetrahydro-pyran-2-yl)-acetic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Tetrahydro-pyran-2-yl)-acetic acid

Cat. No.: B079629

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This document provides a comprehensive overview of the core basic properties of **(Tetrahydro-pyran-2-yl)-acetic acid** (CAS No: 13103-40-7), a heterocyclic compound of interest in organic synthesis and medicinal chemistry.

## Chemical and Physical Properties

**(Tetrahydro-pyran-2-yl)-acetic acid** is a solid, heterocyclic carboxylic acid.<sup>[1]</sup> Its structure, featuring a saturated six-membered tetrahydropyran (THP) ring attached to an acetic acid moiety, makes it a valuable building block in the synthesis of more complex molecules.<sup>[2]</sup>

## Chemical Identifiers

The following table summarizes the key chemical identifiers for **(Tetrahydro-pyran-2-yl)-acetic acid**.

Identifier	Value	Citation
CAS Number	13103-40-7	[1][3]
Molecular Formula	C7H12O3	[1][4]
Molecular Weight	144.17 g/mol	[3][5]
IUPAC Name	2-(Tetrahydro-2H-pyran-2-yl)acetic acid	
Synonyms	2-(oxan-2-yl)acetic acid, Tetrahydro-2H-pyran-2-ylacetic acid, 2-Tetrahydropyran-2-ylacetic Acid	[1][3][4]
InChI	1S/C7H12O3/c8-7(9)5-6-3-1-2-4-10-6/h6H,1-5H2,(H,8,9)	[1][4]
InChIKey	WRJWKHJGSNPGND-UHFFFAOYSA-N	[1][4]
SMILES	C(C(=O)O)C1OCCCC1	[5]

## Physical Properties

Quantitative physical data for **(Tetrahydro-pyran-2-yl)-acetic acid** are presented below. The compound is typically a solid at room temperature with a melting point between 55-57 °C.[6]

Property	Value	Conditions	Citation
Physical Form	Solid	Room Temperature	[1][6]
Melting Point	55-57 °C	[6]	
Boiling Point	110-112 °C	at 2 mmHg	[6]
285.1 °C	at 760 mmHg (Calculated)	[5]	
Density	1.112 g/cm <sup>3</sup>	(Calculated)	[5]
Flash Point	119.2 °C	(Calculated)	[5]
Purity	97-98%	Commercially Available	[4]
Storage	Room Temperature, Sealed in Dry Conditions	[3]	

## Acidity

The acetic acid moiety confers acidic properties to the molecule.[7] While an experimental pKa value for **(Tetrahydro-pyran-2-yl)-acetic acid** is not readily available, it is expected to be in the typical range for carboxylic acids, similar to that of acetic acid (pKa ≈ 4.76).[8]

## Synthesis and Experimental Protocols

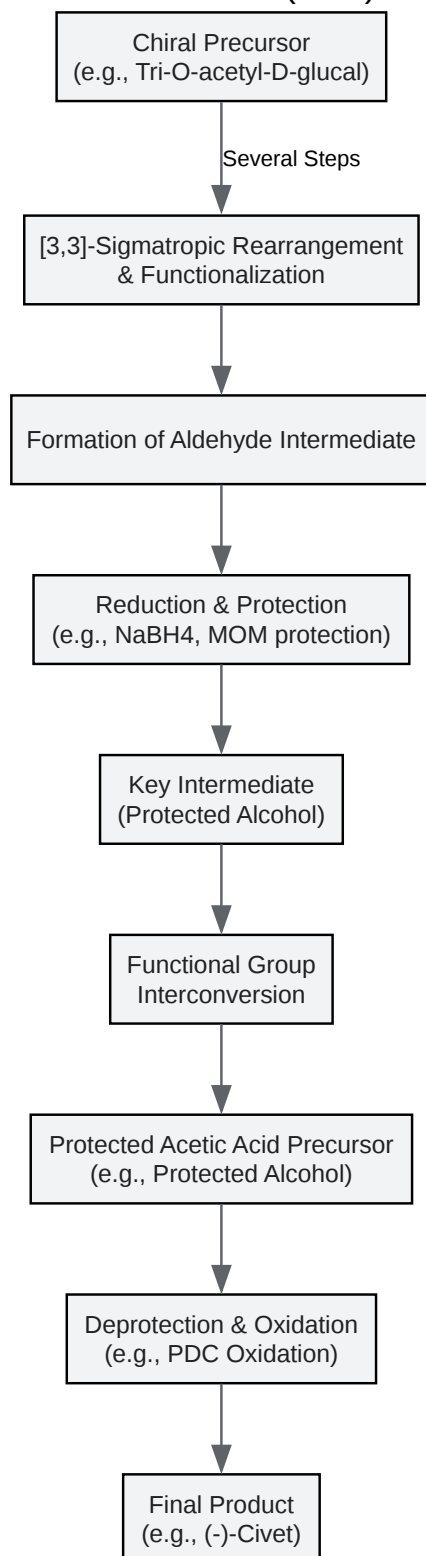
A specific, detailed experimental protocol for the synthesis of **(Tetrahydro-pyran-2-yl)-acetic acid** (CAS 13103-40-7) is not extensively described in the available literature. However, the synthesis of structurally similar compounds, such as the natural product (-)-Civet ((2R, 6R)-6-methyltetrahydro-2H-pyran-2-yl) acetic acid), provides a viable strategic workflow.[1]

The synthesis of 2,6-disubstituted tetrahydropyrans is a synthetically challenging task that has been approached through various methods, including palladium-catalyzed hydroxycarbonylation, rearrangements of enol ethers, and cyclization reactions.[1]

## General Synthetic Workflow Example

The following diagram illustrates a generalized, multi-step workflow for synthesizing a 2-substituted tetrahydropyran acetic acid, based on strategies employed for related molecules. This process typically involves the construction of the tetrahydropyran ring, functional group manipulations, and final oxidation to the carboxylic acid.

## Generalized Synthetic Workflow for 2-(THP)-Acetic Acid Derivatives



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Caption: Generalized synthetic pathway for 2-(THP)-acetic acid derivatives.

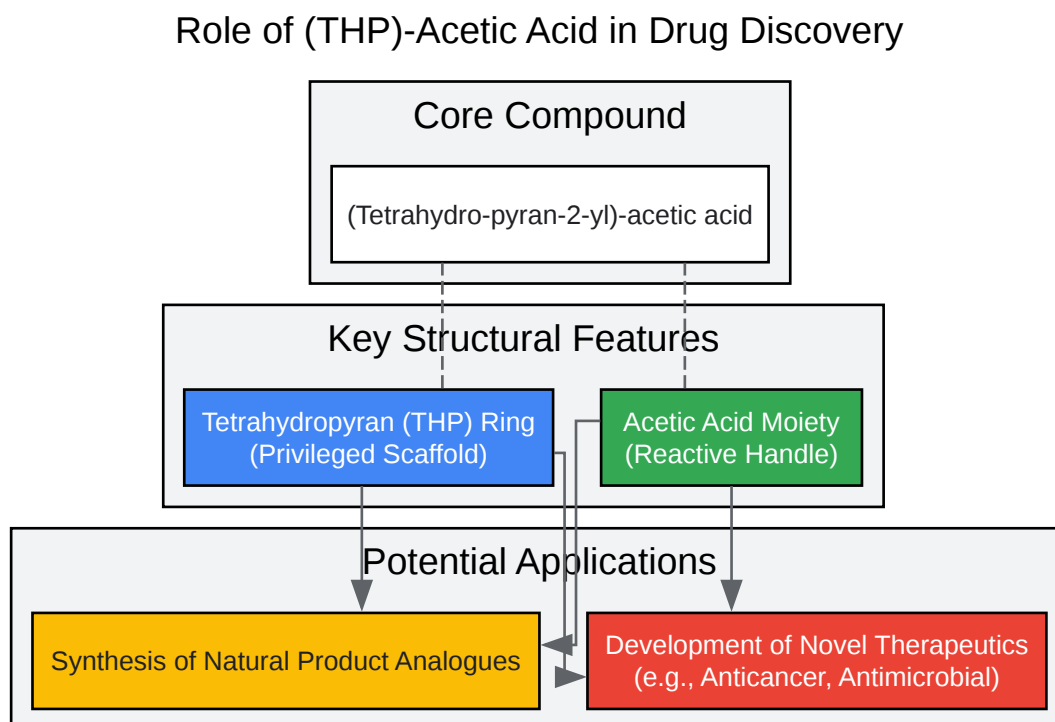
## Biological Significance and Applications

Specific signaling pathways and mechanisms of action for **(Tetrahydro-pyran-2-yl)-acetic acid** have not been detailed in the surveyed literature. However, the tetrahydropyran (THP) ring is a "privileged structure" in medicinal chemistry, appearing in a wide array of natural products and synthetic drugs with diverse biological activities.[1][9]

The THP moiety is a key structural component in compounds with anticancer, antimicrobial, anti-inflammatory, and antiviral properties.[9][10] Its prevalence in biologically active molecules suggests that **(Tetrahydro-pyran-2-yl)-acetic acid** serves as a valuable scaffold and building block for the development of novel therapeutics.[6] The carboxylic acid group provides a convenient handle for further chemical modifications, such as amide bond formation, allowing for its incorporation into larger, more complex drug candidates.

## Structural Relationship to Bioactive Scaffolds

The diagram below illustrates the logical relationship between the fundamental structure of **(Tetrahydro-pyran-2-yl)-acetic acid** and its potential application as a foundational element in drug discovery.



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Caption: Structural features and potential applications in drug development.

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Address: 3281 E Guasti Rd  
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